

N,N'-Dimethyl-N-cyanoacetylurea: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: *N,N'-Dimethyl-N-cyanoacetylurea*

Cat. No.: *B1581397*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. **N,N'-Dimethyl-N-cyanoacetylurea** is a chemical for research use only and is not intended for human or veterinary use.[1] A specific Safety Data Sheet (SDS) for **N,N'-Dimethyl-N-cyanoacetylurea** is not readily available. The following information is compiled from data on structurally related compounds, including substituted ureas and organic cyano compounds, to provide guidance on safe handling. It is imperative to treat this compound with caution and to handle it as a potentially hazardous substance.

Chemical and Physical Properties

N,N'-Dimethyl-N-cyanoacetylurea, with the CAS number 39615-79-7, is a specialized chemical primarily utilized as a key intermediate in the synthesis of other complex molecules, notably in the industrial production of caffeine.[1][2] Its molecular structure incorporates a reactive cyano group ($-C\equiv N$) and a dimethylurea core, making it a versatile building block in synthetic chemistry.[1]

Property	Value	Source
IUPAC Name	2-cyano-N-methyl-N-(methylcarbamoyl)acetamide	[1]
Synonyms	1,3-Dimethyl(cyanoacetyl)urea	[2]
CAS Number	39615-79-7	[1][2]
Molecular Formula	C6H9N3O2	[2]
Molecular Weight	155.15 g/mol	[1]
Appearance	Likely a solid (based on related ureas)	Inferred
LogP	-0.607	[2]

Hazard Identification and Toxicological Profile

While specific toxicological data for **N,N'-Dimethyl-N-cyanoacetylurea** is not available, an assessment of its functional groups suggests potential hazards that must be managed.

- **Cyano Group (-C≡N):** Organic compounds containing a cyano group are a primary concern. These compounds can be toxic and may release highly toxic hydrogen cyanide (HCN) gas under certain conditions, such as in the presence of acids.[3] Acute exposure to cyanide can occur through inhalation, ingestion, or skin contact and can rapidly lead to severe health effects, including impacts on the central nervous system, cardiovascular system, and respiratory system.[4][5] The principal toxicity of cyanide results from its ability to inhibit cytochrome c oxidase, which disrupts cellular respiration.[3][5]
- **Urea Moiety:** Substituted ureas generally exhibit low acute toxicity.[6] However, they can cause irritation to the skin, eyes, and respiratory tract upon direct contact or inhalation of dust.[7][8]

Potential Health Effects:

- **Acute Effects:** Based on the cyano group, acute exposure could lead to symptoms such as headache, dizziness, nausea, weakness, and respiratory distress.[4] High-level exposure

could be fatal. Eye and skin contact may cause irritation.

- Chronic Effects: Long-term exposure to low levels of cyanide compounds has been associated with neurological effects.[\[4\]](#)

Due to the lack of specific data, it is prudent to handle **N,N'-Dimethyl-N-cyanoacetylurea** as a substance with a high degree of potential toxicity.

Personal Protective Equipment (PPE) and Engineering Controls

A comprehensive approach to safety involves a combination of engineering controls and appropriate personal protective equipment.

Engineering Controls

- Fume Hood: All handling of **N,N'-Dimethyl-N-cyanoacetylurea**, including weighing and transfers, should be conducted in a certified chemical fume hood to minimize the risk of inhalation.[\[9\]](#)[\[10\]](#)
- Ventilation: Ensure adequate general laboratory ventilation.

Personal Protective Equipment

The following PPE is mandatory when handling **N,N'-Dimethyl-N-cyanoacetylurea**:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield	To protect against potential splashes or dust. [10]
Hand Protection	Chemical-resistant gloves (double gloving is recommended)	To prevent skin contact. [9]
Body Protection	A lab coat	To protect clothing and skin.
Respiratory Protection	Not generally required if handled in a fume hood.	Use a NIOSH-approved respirator if there is a risk of inhalation outside of a fume hood.

Experimental Protocols and Handling Procedures

Adherence to strict protocols is essential for the safe handling of **N,N'-Dimethyl-N-cyanoacetylurea**.

General Handling

- **Designated Area:** Establish a designated area within the laboratory for working with this compound.[\[9\]](#)[\[10\]](#)
- **Avoid Incompatibilities:** Keep away from strong acids, which could react with the cyano group to produce hydrogen cyanide gas.[\[3\]](#) Also, avoid strong oxidizing agents.[\[11\]](#)
- **Prevent Dust Formation:** Handle the solid material carefully to avoid generating dust.[\[8\]](#)
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[\[7\]](#)

Spill Response Protocol

In the event of a spill, follow these procedures:

- **Evacuate:** Immediately evacuate the area if the spill is large or if there is a risk of airborne dust.
- **Ventilate:** Ensure the area is well-ventilated.
- **PPE:** Wear appropriate PPE, including respiratory protection if necessary.
- **Containment:** For solid spills, gently cover with an inert absorbent material to avoid raising dust.
- **Cleanup:** Carefully sweep or scoop the spilled material into a labeled, sealed container for hazardous waste disposal.
- **Decontamination:** Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials should be disposed of as hazardous waste.

First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

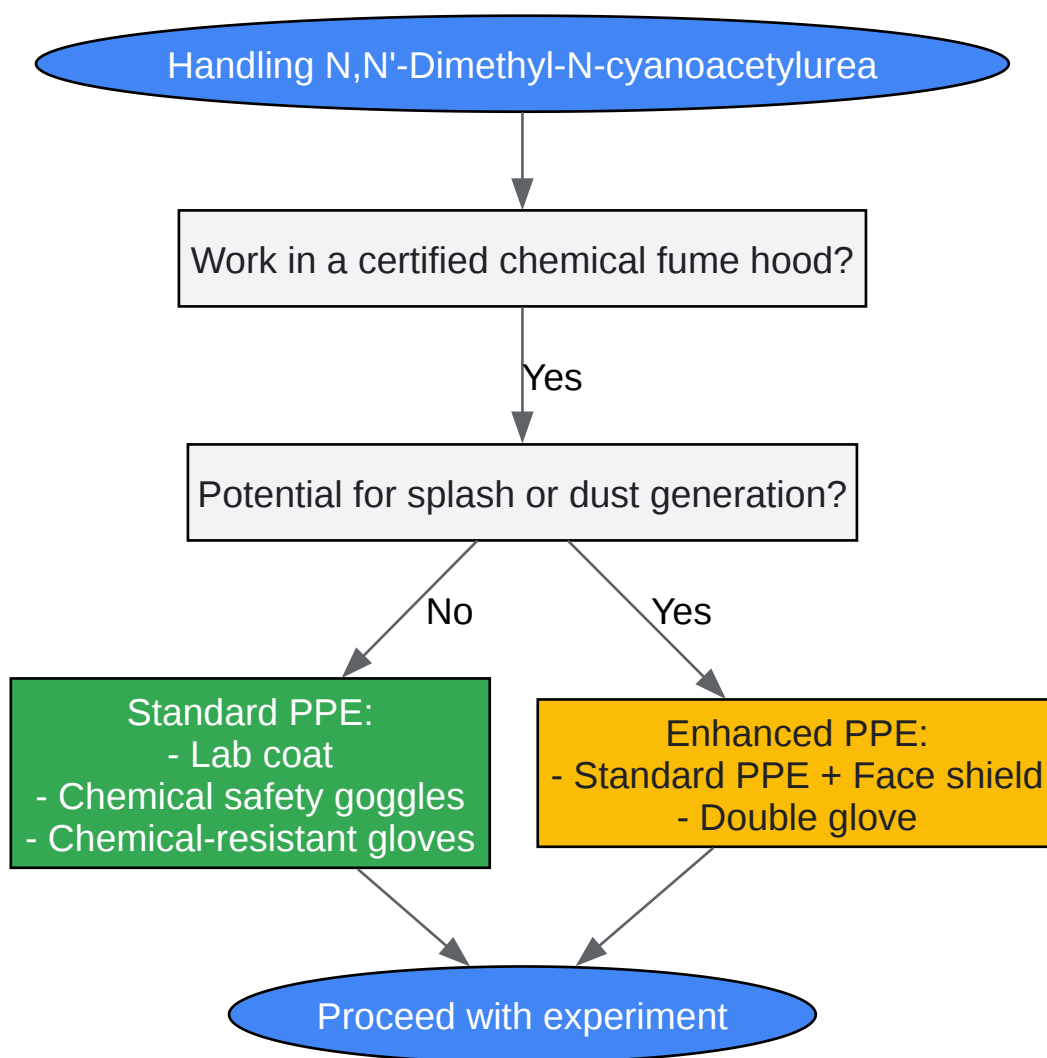
Storage and Disposal

Proper storage and disposal are crucial to maintaining a safe laboratory environment.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong acids and oxidizing agents.[\[10\]](#)
- Disposal: Dispose of **N,N'-Dimethyl-N-cyanoacetylurea** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.[\[9\]](#)

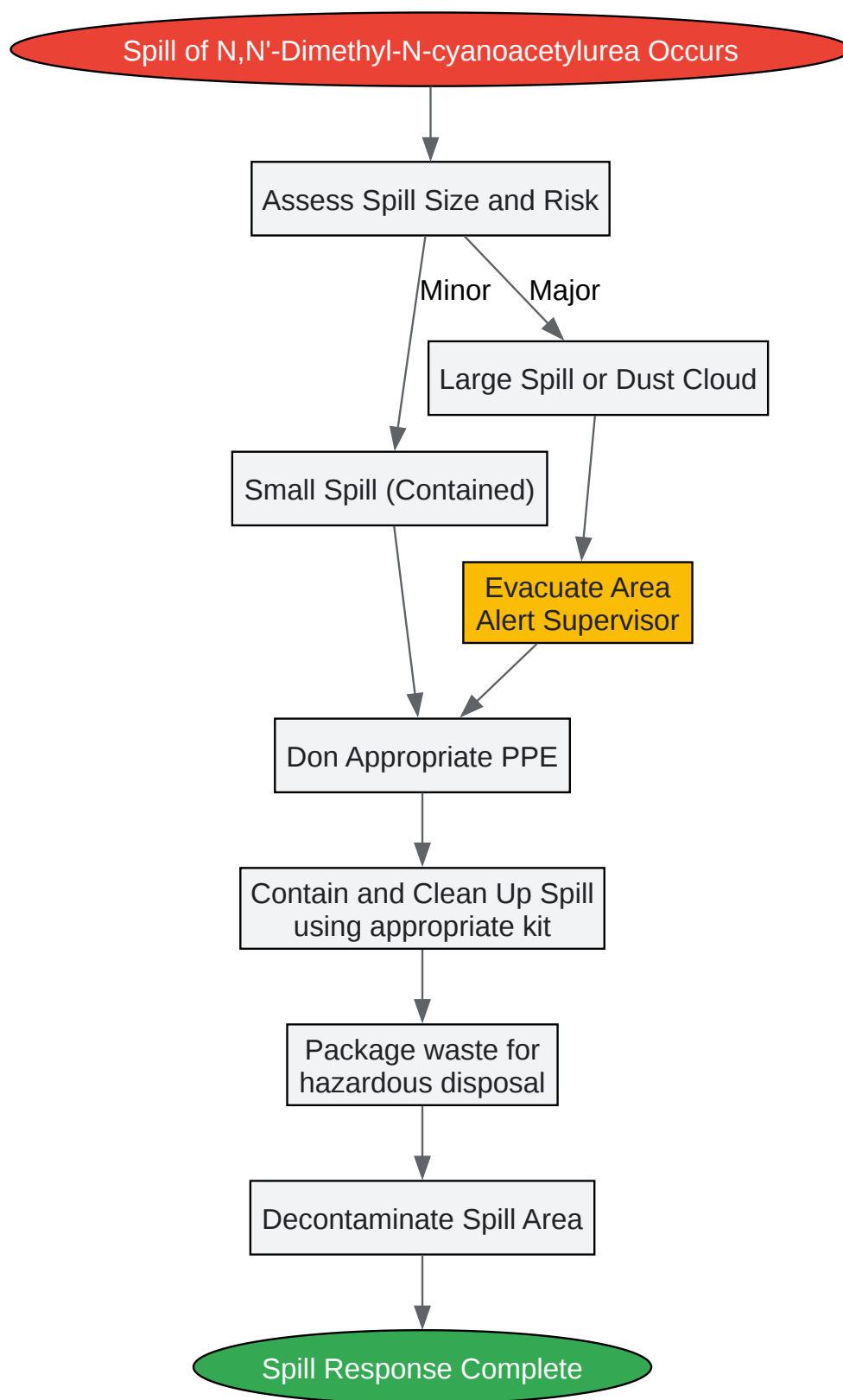
Visualizations

The following diagrams illustrate key safety workflows and logical relationships for handling **N,N'-Dimethyl-N-cyanoacetylurea**.



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Caption: PPE Selection Workflow for **N,N'-Dimethyl-N-cyanoacetylurea**.



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